

3-O-Methylellagic acid isolation from plant material

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Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

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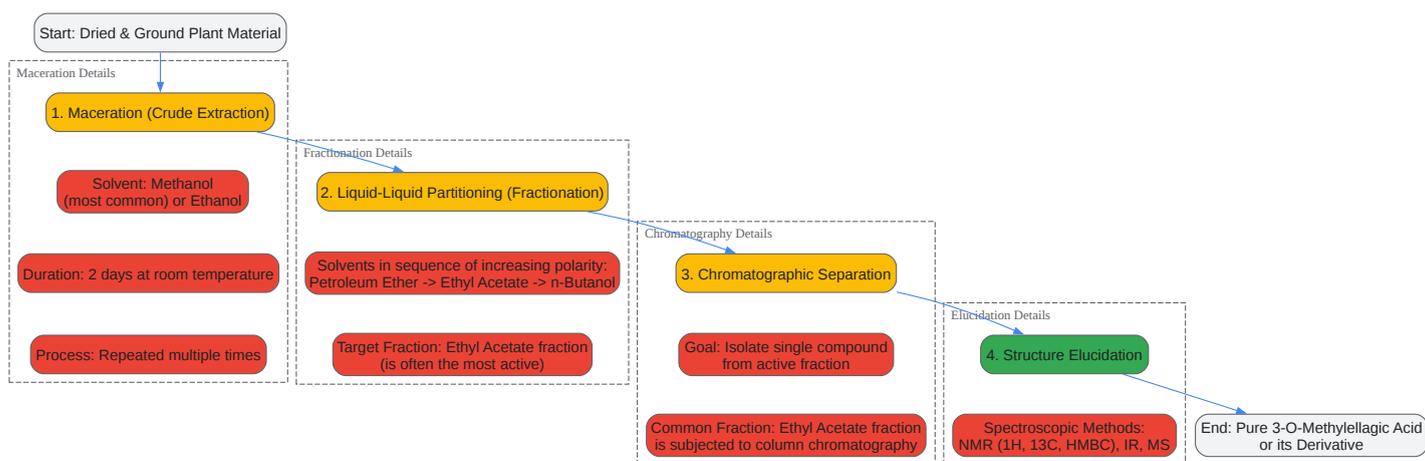
Documented Plant Sources of 3-O-Methylellagic Acid

The following table lists plant species from which **3-O-Methylellagic acid** or its derivatives have been successfully isolated, along with the specific plant parts used.

Plant Species	Plant Part Used	Specific Compound Isolated
Geum urbanum L. [1]	Roots & Aerial Parts	3-O-Methylellagic acid-4-O- β -d-glucopyranoside [1]
Eucalyptus globulus [2]	Stem Bark	3-O-Methylellagic acid 3'-O- α -rhamnopyranoside and its acetylated derivatives [2]
Caesalpinia crista L. [3]	Seeds	3-O-Methylellagic acid 3'-O- α -rhamnopyranoside [3]
Turpinia ternata [4]	Stems	3-O-Methylellagic acid and 3-O-methylellagic acid-3'-O- α -L-rhamnopyranoside [4]

Experimental Workflow for Isolation

Based on the analyzed studies, the general process for isolating **3-O-Methylelagic acid** and related compounds follows a common phytochemical approach, outlined in the workflow below.



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Diagram of the general phytochemical workflow for isolating **3-O-Methylelagic acid** from plant material.

Key Technical Details

- **Crude Extraction and Fractionation:** The research on *Geum urbanum* provides a specific protocol [1]. Dried plant material is extracted with methanol via maceration at room temperature for two days.

The combined crude methanol extract is then concentrated and sequentially partitioned with solvents of increasing polarity: **Petroleum Ether**, **Ethyl Acetate (EtOAc)**, and **n-Butanol (n-BuOH)**. The EtOAc fraction often contains the target polyphenolic compounds.

- **Isolation and Identification:** The final pure compounds are obtained from the active fractions using chromatographic techniques. The structure of **3-O-Methylellagic acid** and its derivatives is confirmed through extensive spectroscopic analysis, including **¹H NMR**, **¹³C NMR**, **HMBC**, **IR**, and **Mass Spectrometry** [2] [3] [4].

Biological Activity & Quantitative Data

3-O-Methylellagic acid and its rhamnoside derivatives exhibit notable biological activities, as quantified in the studies.

Bioactivity	Test System / Organism	Result / Potency
Antibacterial [1] [3]	Gram-positive bacteria (e.g., <i>Staphylococcus aureus</i> , <i>Bacillus cereus</i>)	MIC values: 0.078 - 1.25 mg/mL (varies by extract/fraction)
Antioxidant [2]	Inhibition of lipid peroxidation in rat liver microsomes	IC ₅₀ values: 10.0 - 14.0 µg/mL (for ellagic acid rhamnosides)
Enzyme Inhibition [5]	Molecular docking to HMG-CoA reductase	Binding affinity comparable to statins, suggesting therapeutic potential

Key Takeaways for Researchers

- **Source Selection:** The compounds are often found as **glycosides** (linked to sugars like rhamnose or glucose) rather than in the free form. Selecting a plant known to produce ellagitannins is a good starting point [6].
- **Strategy:** The well-established strategy of **methanol extraction followed by ethyl acetate fractionation** is highly effective for concentrating these medium-polarity polyphenols.
- **Characterization:** The **HMBC NMR technique** is particularly valuable for determining the exact linkage positions of methyl groups and sugar units on the ellagic acid core [2].

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